

1-Hydroxyoxaunomycin CAS number and IUPAC name

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Compound of Interest

Compound Name: 1-Hydroxyoxaunomycin

Cat. No.: B233090

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Technical Guide: 1-Hydroxyoxaunomycin

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Hydroxyoxaunomycin**, a novel anthracycline antibiotic. The information presented herein is compiled from available scientific literature and chemical databases, intended to support research and development efforts in oncology and medicinal chemistry.

Chemical Identity

While a specific CAS number for **1-Hydroxyoxaunomycin** has not been identified in the public domain, its parent compound, Oxaunomycin, is registered under CAS number 105615-58-5. The IUPAC name for Oxaunomycin is (7S,9R,10R)-7-[(2R,4S,5S,6S)-4-amino-5-hydroxy-6-methyloxan-2-yl]oxy-9-ethyl-4,6,9,10,11-pentahydroxy-8,10-dihydro-7H-tetracene-5,12-dione[1]. The addition of a hydroxyl group at the C1 position of the aglycone moiety would systematically alter this nomenclature for **1-Hydroxyoxaunomycin**.

Physicochemical Properties

Detailed physicochemical data for **1-Hydroxyoxaunomycin** is not readily available. However, based on its classification as an anthracycline, it is expected to be a colored compound with a tetracyclic aromatic polyketide structure.

Biological Activity

1-Hydroxyoxaunomycin has been identified as an antitumor agent. A key study describes its activity against leukemic L1210 cells[2].

Quantitative Antitumor Activity Data

A summary of the antitumor activities of **1-Hydroxyoxaunomycin** and related compounds as described in the primary literature is presented below.

Compound	Cell Line	Activity Metric	Reported Value
1-Hydroxyoxaunomycin	L1210 Leukemia	Not Specified	Antitumor activity demonstrated
6-Deoxyoxaunomycin	L1210 Leukemia	Not Specified	Antitumor activity demonstrated

Further details on the specific metrics (e.g., IC50 values) would require access to the full-text publication.

Experimental Protocols

The foundational research on **1-Hydroxyoxaunomycin** outlines several key experimental procedures. While the full detailed methodologies are contained within the primary publication, this section summarizes the reported experimental scope[2].

Production via Biosynthetic Conversion

1-Hydroxyoxaunomycin was produced through a limited biosynthetic conversion of known anthracyclines. This process utilized a specific daunorubicin-nonproducing mutant of a *Streptomyces* strain[2].

Isolation and Purification

The newly synthesized **1-Hydroxyoxaunomycin** was isolated and purified from the bioconversion broth. The described methodology likely involved chromatographic techniques

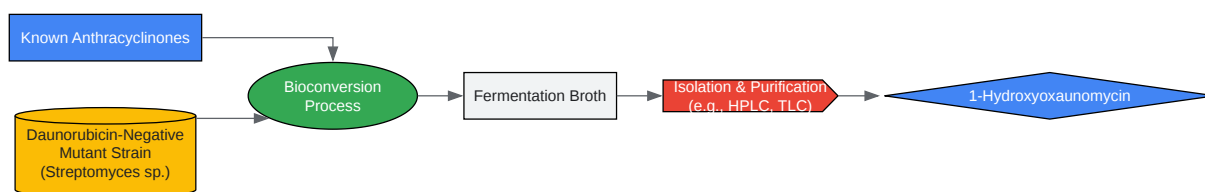
such as High-Pressure Liquid Chromatography (HPLC) and Thin Layer Chromatography (TLC), which are standard for the purification of anthracyclines[2].

Structural Determination

The chemical structure of **1-Hydroxyoxaunomycin** was determined following its purification. This process would have relied on spectroscopic methods, with Magnetic Resonance Spectroscopy being a key technique mentioned in the context of the study[2].

Biosynthetic Production Workflow

The production of **1-Hydroxyoxaunomycin** involves a multi-step biosynthetic process. The following diagram illustrates the conceptual workflow from the precursor anthracyclines to the final product.



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Caption: Biosynthetic conversion workflow for the production of **1-Hydroxyoxaunomycin**.

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References

- 1. (7R,8R,10S)-10-((3-Amino-2,3,6-trideoxy- α -L-lyxo-hexopyranosyl)oxy)-8-ethyl-7,8,9,10-tetrahydro-1,6,7,8,11-pentahydroxy-5,12-naphthacenedione | C₂₆H₂₉NO₁₀ | CID 159300 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Production of new anthracycline antibiotics 1-hydroxy-oxaunomycin and 6-deoxyoxaunomycin by limited biosynthetic conversion using a daunorubicin-negative mutant - PubMed [pubmed.ncbi.nlm.nih.gov]
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